

# 2-Amino-4-bromo-6-chlorophenol storage and handling guidelines

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## Compound of Interest

Compound Name: 2-Amino-4-bromo-6-chlorophenol

Cat. No.: B1529774

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## Technical Support Center: 2-Amino-4-bromo-6-chlorophenol

Welcome to the technical support guide for **2-Amino-4-bromo-6-chlorophenol** (CAS No: 179314-60-4). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling in a laboratory setting. As a Senior Application Scientist, my goal is to provide you with not just procedures, but the reasoning behind them, ensuring your experiments are both successful and safe.

## Frequently Asked Questions (FAQs)

This section addresses common questions regarding the fundamental properties, storage, and safety protocols for **2-Amino-4-bromo-6-chlorophenol**.

**Q1:** What are the primary hazards associated with **2-Amino-4-bromo-6-chlorophenol**?

**A1:** **2-Amino-4-bromo-6-chlorophenol** is classified as a hazardous substance and must be handled with care. The primary hazards are:

- Acute Toxicity: It is harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin and Eye Irritation: It is known to cause skin irritation and serious eye irritation.[1][2][3]
- Respiratory Irritation: Inhalation of the dust may cause respiratory system irritation.[4]

The Globally Harmonized System (GHS) classification includes the "Warning" signal word and the GHS07 pictogram (exclamation mark) to denote these hazards. Always consult the Safety Data Sheet (SDS) before beginning work.

Q2: What are the correct storage conditions for this compound?

A2: Proper storage is crucial to maintain the stability and purity of **2-Amino-4-bromo-6-chlorophenol**. The causality behind these conditions relates to preventing degradation.

Phenols and amines are susceptible to oxidation, which can be accelerated by light and heat.

- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: Keep the container tightly closed in a dry and well-ventilated place.[\[5\]](#)[\[6\]](#) For long-term storage or if you observe degradation, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- Light: Protect from light, as phenolic compounds can be light-sensitive.[\[3\]](#)[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[8\]](#)

Q3: What Personal Protective Equipment (PPE) is required when handling **2-Amino-4-bromo-6-chlorophenol**?

A3: A multi-layered approach to PPE is essential due to the compound's corrosive and toxic properties.[\[9\]](#)

- Hand Protection: Wear protective gloves. Given that this is a substituted phenol, utility-grade neoprene or butyl gloves are recommended for handling concentrated solutions, as nitrile may offer only limited splash protection.[\[10\]](#)[\[11\]](#) Always check the glove manufacturer's compatibility chart.
- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[\[5\]](#) A face shield should be worn if there is a significant splash hazard.[\[9\]](#)[\[12\]](#)
- Skin and Body Protection: A fully buttoned lab coat is mandatory.[\[10\]](#) For tasks with a higher risk of spills, a chemical-resistant apron should be worn over the lab coat.[\[9\]](#)[\[10\]](#)

- Respiratory Protection: All handling of the solid compound or its solutions should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[7][10][12]

Q4: How should I properly dispose of waste containing **2-Amino-4-bromo-6-chlorophenol**?

A4: This compound is a halogenated organic chemical and must be disposed of as hazardous waste. Improper disposal can lead to environmental contamination.

- Segregation: Do not mix with non-halogenated organic waste.[13][14] Collect all waste containing this compound in a designated, properly labeled hazardous waste container for halogenated organic liquids or solids.[13][15]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name(s) of the contents.[13][14]
- Procedure: Follow all local, regional, and national regulations for hazardous waste disposal. Contact your institution's Environmental Health & Safety (EHS) department for specific guidelines.[8][13] Never dispose of this chemical down the sink.[13]

## Troubleshooting Guide

This section provides solutions to specific issues you may encounter during experiments.

Q5: My solid **2-Amino-4-bromo-6-chlorophenol** has developed a brownish or purplish tint upon storage. Is it still usable?

A5: This color change is a common indicator of oxidation. The aminophenol functional group is highly susceptible to oxidation when exposed to air (oxygen) and/or light, leading to the formation of colored quinone-like impurities.

- Causality: The electron-donating amino (-NH<sub>2</sub>) and hydroxyl (-OH) groups activate the aromatic ring, making it prone to oxidation.
- Immediate Action: The presence of color indicates the compound is no longer pure. For sensitive applications, such as in drug development or quantitative assays, using the

discolored reagent is not recommended as impurities can lead to unpredictable side reactions or inaccurate results.

- Preventative Workflow:
  - Upon receipt, if you plan to use the chemical over an extended period, consider aliquoting it into smaller, single-use vials under an inert atmosphere (e.g., in a glovebox).
  - Always flush the headspace of the storage container with nitrogen or argon before sealing.
  - Wrap the container in aluminum foil or use an amber vial to protect it from light.[\[7\]](#)
  - Ensure storage at the recommended 2-8°C.

Q6: I am having difficulty dissolving the compound for my reaction. What solvents are recommended?

A6: **2-Amino-4-bromo-6-chlorophenol** is a crystalline solid that is generally insoluble in water. [\[16\]](#) The choice of solvent depends on the requirements of your subsequent experimental step.

- Solvent Selection Logic: The molecule has both polar (amino, hydroxyl) and nonpolar (bromochlorophenyl ring) character.
- Recommended Solvents: For creating stock solutions, polar aprotic solvents like Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF) are often effective. Alcohols such as methanol or ethanol may also work.
- Validation Protocol: Before preparing a large-scale solution, perform a small solubility test. Add a few milligrams of the compound to a vial and add the chosen solvent dropwise. Vortex or sonicate gently to aid dissolution.
- Caution: Always ensure the chosen solvent is compatible with your experimental conditions. For example, avoid alcoholic solvents if you are performing a reaction that is sensitive to protic sources.

Q7: I am trying to perform a reaction on the hydroxyl group, but I am getting a complex mixture of byproducts. What could be the cause?

A7: The amino group ( $-\text{NH}_2$ ) is also a reactive nucleophile and can compete with the hydroxyl group ( $-\text{OH}$ ) in many reactions, such as acylation or alkylation. This is a classic issue in synthetic chemistry when working with polyfunctional molecules.

- Causality: The lone pair of electrons on the nitrogen atom of the primary amine can react with electrophiles, leading to N-acylated or N-alkylated byproducts in addition to your desired O-substituted product.[\[17\]](#)
- Troubleshooting Strategy: Protecting Groups
  - Protect the Amine: Before attempting to react the hydroxyl group, you will likely need to "protect" the amino group to render it unreactive. A common strategy is to acylate the amine to form an amide (e.g., using acetic anhydride to form an acetamide), which is much less nucleophilic.
  - React the Hydroxyl Group: With the amine protected, you can then perform the desired reaction on the phenolic hydroxyl group.
  - Deprotect the Amine: Following the successful O-substitution, the protecting group on the amine can be removed (e.g., by acid or base hydrolysis) to regenerate the free amine.
- Consult the Literature: Search for synthetic procedures involving similar substituted aminophenols to find established protection/deprotection protocols.

## Data and Protocols

### Physicochemical and Safety Data Summary

The following table summarizes key quantitative data for **2-Amino-4-bromo-6-chlorophenol**.

Property	Value	Source(s)
CAS Number	179314-60-4	<a href="#">[18]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrCINO	<a href="#">[1]</a>
Molecular Weight	222.47 g/mol	<a href="#">[1]</a>
Physical Form	Solid / Crystalline Powder	<a href="#">[19]</a>
Melting Point	83-87 °C	
Storage Temperature	2-8 °C	
GHS Hazard Codes	H302, H315, H319, H335	

## Experimental Protocol: Safe Handling and Stock Solution Preparation

This protocol outlines the step-by-step methodology for safely preparing a 10 mM stock solution in DMSO.

Objective: To prepare a 10 mM stock solution of **2-Amino-4-bromo-6-chlorophenol** in DMSO for use in downstream experiments.

Materials:

- **2-Amino-4-bromo-6-chlorophenol** (solid)
- Anhydrous DMSO
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (neoprene gloves, lab coat, safety goggles)
- Spatula, weigh paper/boat
- Sterile microcentrifuge tubes or amber glass vials

- Pipettors and sterile tips

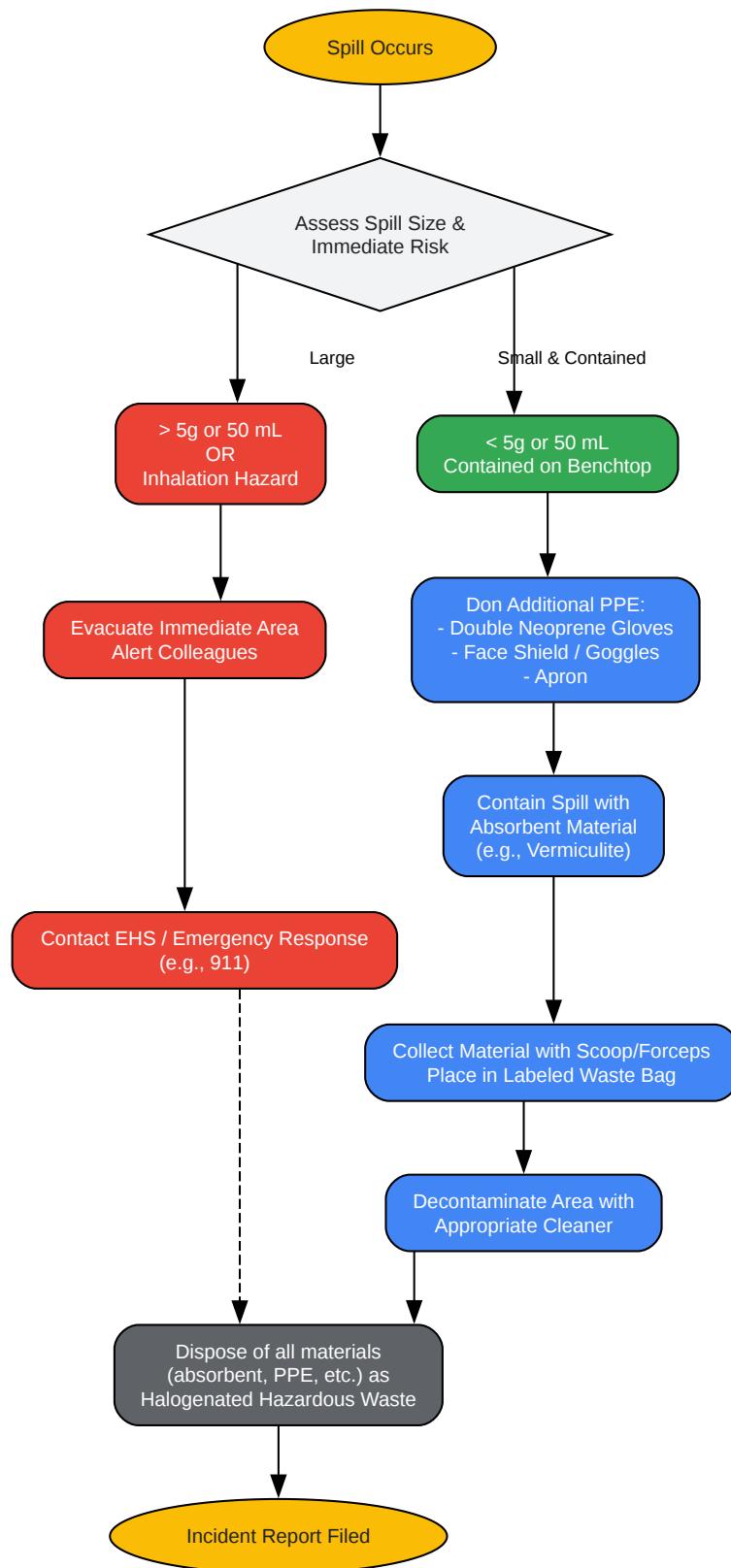
Procedure:

- Pre-Experiment Setup:
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Don all required PPE (lab coat, goggles, double gloves).
  - Place all necessary equipment inside the fume hood.
- Weighing the Compound:
  - Tare the analytical balance with a clean weigh boat.
  - Carefully weigh out 2.22 mg of **2-Amino-4-bromo-6-chlorophenol**. Calculation:  $222.47 \text{ g/mol} * 0.010 \text{ mol/L} * 0.001 \text{ L} = 0.00222 \text{ g} = 2.22 \text{ mg}$  for 1 mL of stock.
  - Causality Check: Weighing the solid inside the fume hood prevents inhalation of fine particles. Avoid creating dust by handling the powder gently.[5]
- Dissolution:
  - Carefully transfer the weighed solid into a clean, labeled vial.
  - Using a calibrated pipette, add 1.0 mL of anhydrous DMSO to the vial.
  - Cap the vial securely and vortex at medium speed until the solid is completely dissolved. Gentle warming or brief sonication can be used if dissolution is slow.
- Aliquoting and Storage:
  - To prevent degradation from repeated freeze-thaw cycles and air exposure, aliquot the stock solution into smaller, single-use volumes in appropriately labeled microcentrifuge tubes or amber vials.
  - Store the aliquots at -20°C for long-term storage, protected from light.

## Visual Workflow Guides

### Chemical Spill Response Workflow

This diagram outlines the decision-making process for handling a spill of **2-Amino-4-bromo-6-chlorophenol**.

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Caption: Decision tree for responding to a **2-Amino-4-bromo-6-chlorophenol** spill.

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